

Introduction: The Role of Physicochemical Characterization in Advanced Synthesis

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Compound of Interest

Compound Name: *Dimethyl 3-bromophthalate*

CAS No.: 58749-33-0

Cat. No.: B1395887

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Dimethyl 3-bromophthalate (CAS No. 58749-33-0) is a substituted aromatic dicarboxylate ester that serves as a valuable intermediate in various fields of organic synthesis.[1] Its utility extends to the development of pharmaceuticals, agrochemicals, and functional materials such as fluorescent dyes and specialty polymers.[1] For the medicinal chemist or process development scientist, a thorough understanding of the fundamental physical properties of such an intermediate is not merely academic; it is a cornerstone of rational process design, purification strategy, and quality control.

The melting and boiling points are critical first-line indicators of a compound's identity and purity. These thermal transition points are exquisitely sensitive to impurities, which typically depress the melting point and broaden its range.[2] In the context of drug development, where stringent purity thresholds are mandated, precise and reliable determination of these properties is non-negotiable. This guide provides a detailed examination of the melting and boiling points of **Dimethyl 3-bromophthalate**, grounded in established literature values and supplemented with robust, field-proven experimental protocols for their verification.

Core Physical Properties of Dimethyl 3-bromophthalate

A summary of the key physical properties for **Dimethyl 3-bromophthalate** provides a foundational dataset for laboratory and process scale-up considerations.

Physical Property	Value	Source
Molecular Formula	C ₁₀ H ₉ BrO ₄	[1][3]
Molecular Weight	273.08 g/mol	[1]
Melting Point	81-82 °C	[1][3]
Boiling Point	287 °C (Predicted)	[1][3]
Density	1.505 g/cm ³ (Predicted)	[1][3]

Section 1: Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a very narrow temperature range. The sharpness of the melting point range (typically 0.5-1.0°C for a pure compound) is a reliable indicator of purity. The presence of even minor soluble impurities disrupts the crystal lattice, requiring less energy to break the intermolecular forces, which results in a lower and broader melting range.[2]

Literature Value

The established melting point for **Dimethyl 3-bromophthalate** is 81-82 °C.[1][3] This value serves as the benchmark against which experimentally determined values are compared to assess the purity of a synthesized sample.

Experimental Protocol: Capillary Melting Point Determination

The capillary method is the most common and reliable technique for determining the melting point of a solid organic compound. It involves heating a small sample packed into a capillary tube within a calibrated apparatus that allows for precise temperature control and observation.

Methodology Rationale: This protocol is designed to ensure thermal equilibrium between the sample, the heating block, and the thermometer, which is critical for accuracy. The choice of a slow heating rate near the melting point is the most crucial parameter for preventing thermal

lag, where the thermometer reading would be lower than the actual temperature of the sample.

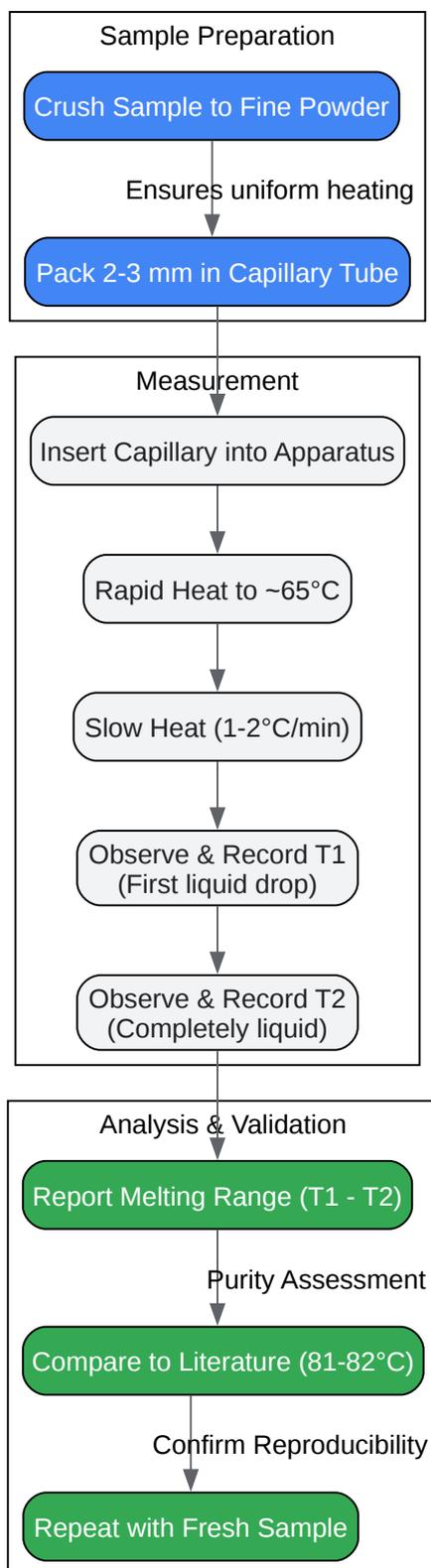
[4][5]

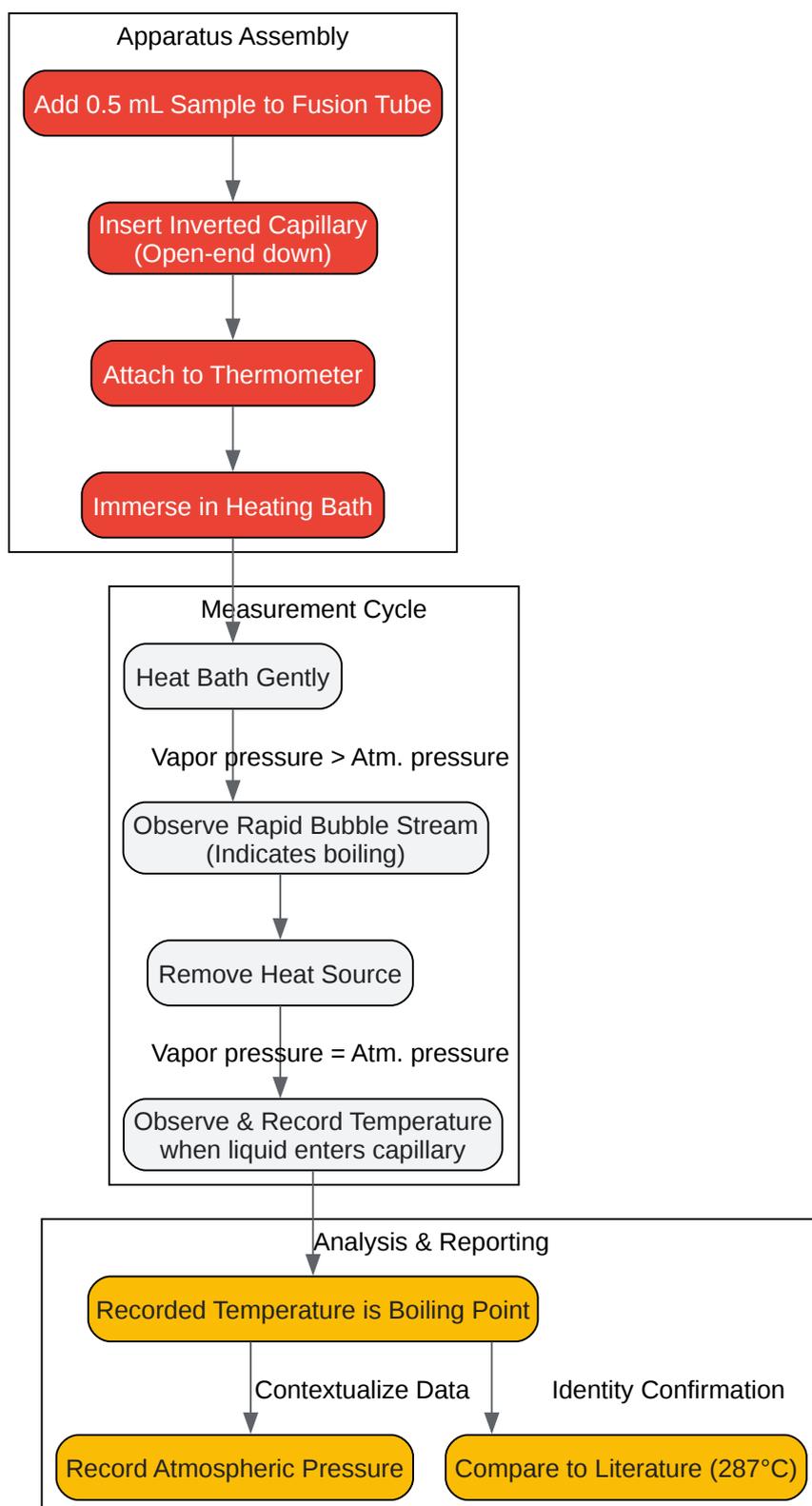
Step-by-Step Protocol:

- Sample Preparation:
 - Place a small amount (10-20 mg) of dry **Dimethyl 3-bromophthalate** onto a clean, dry watch glass or piece of weighing paper.
 - Crush the sample into a fine powder using a spatula. This ensures uniform packing and efficient heat transfer within the sample.
 - Take a capillary tube (sealed at one end) and press the open end into the powder multiple times to collect a small amount of the sample.
 - Invert the tube and gently tap it on a hard surface to pack the powder into the sealed end. The final packed sample height should be approximately 2-3 mm. An excessive sample amount will lead to a broader apparent melting range due to uneven heat transfer.
- Apparatus Setup:
 - Insert the packed capillary tube into the sample holder of a melting point apparatus (e.g., a Mel-Temp or Thiele tube setup).
 - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block or bath surrounding the capillary.
- Determination:
 - Rapid Initial Heating: Set the apparatus to heat at a medium-to-fast rate (e.g., 10-15 °C per minute) to quickly approach the expected melting point. This initial rapid determination helps to establish an approximate melting temperature, saving time.
 - Slow Final Heating: Once the temperature is within 15-20 °C of the expected melting point (81 °C), reduce the heating rate significantly to 1-2 °C per minute.[4] This slow rate is critical for an accurate reading.

- Record T_1 : Observe the sample closely. Record the temperature (T_1) at which the first droplet of liquid becomes visible within the solid matrix.[4]
- Record T_2 : Continue heating at the slow rate. Record the temperature (T_2) at which the entire sample has completely liquefied and turned into a clear, transparent liquid.[4]
- The experimental melting point is reported as the range $T_1 - T_2$.
- Validation and Repetition:
 - Allow the apparatus to cool sufficiently.
 - A new capillary tube with a fresh sample must be used for each subsequent determination, as the melted compound may have undergone decomposition or polymorphic changes.[6]
 - Perform at least two additional measurements to ensure reproducibility.

Workflow Visualization





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Caption: Workflow for Micro Boiling Point Determination.

Conclusion

The melting point (81-82 °C) and boiling point (287 °C) of **Dimethyl 3-bromophthalate** are fundamental physical constants that are indispensable for its identification, purification, and quality assessment in a research and development setting. The experimental protocols detailed in this guide provide a robust framework for the empirical validation of these properties. Adherence to procedural details, particularly the control of heating rates and the use of fresh samples for repeat measurements, is paramount for obtaining data that is both accurate and reproducible. This foundational knowledge empowers scientists to handle and utilize this key synthetic intermediate with confidence and precision.

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